

# Essential Safety and Handling of Iohexol-d5 for Laboratory Professionals

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## Compound of Interest

Compound Name: Iohexol-d5

Cat. No.: B562834

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For Researchers, Scientists, and Drug Development Professionals: A Comprehensive Guide to the Safe Handling, Storage, and Disposal of **Iohexol-d5**.

This document provides immediate and essential safety protocols and logistical information for the proper handling of **Iohexol-d5** in a laboratory setting. Adherence to these procedural guidelines is critical for ensuring personnel safety and maintaining a secure research environment.

## Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is crucial when handling **Iohexol-d5**, even with its low systemic toxicity. The following PPE is recommended to minimize exposure.

Protection Type	Specific Recommendations
Eye and Face Protection	Chemical splash goggles should always be worn. In situations with a risk of splashing, a face shield used in conjunction with goggles offers maximum protection.
Skin and Body Protection	A standard laboratory coat is required. For tasks with a higher potential for contact, a chemical-resistant apron over the lab coat is recommended. Full-length pants and closed-toe shoes are mandatory.
Hand Protection	Nitrile gloves are suitable for handling Iohexol-d5. Gloves should be inspected for any signs of degradation before use and replaced immediately if compromised. Always wash hands thoroughly after removing gloves.
Respiratory Protection	Under normal laboratory conditions with adequate ventilation, respiratory protection is not typically required. If dust generation is anticipated, a NIOSH-approved N95 respirator should be used. For significant quantities of airborne dust, a powered air-purifying respirator (PAPR) may be necessary.

## Operational and Disposal Plans

### Handling and Storage:

**Iohexol-d5** should be handled in a well-ventilated area, preferably within a chemical fume hood, to minimize the potential for inhalation of any airborne particles. Avoid creating dust. Containers should be kept tightly sealed when not in use. Store the compound in a cool, dry place away from incompatible materials such as strong oxidizing agents.

### Disposal Plan:

All waste materials contaminated with **lohexol-d5**, including used gloves, weigh boats, and cleaning materials, should be collected in a clearly labeled, sealed container. Disposal must be conducted in accordance with all applicable federal, state, and local environmental regulations for chemical waste. Contact your institution's environmental health and safety (EHS) department for specific disposal procedures.

## Quantitative Data Summary

The following table summarizes key quantitative data for **lohexol-d5**.

Property	Value	Source
Molecular Formula	C <sub>19</sub> H <sub>21</sub> D <sub>5</sub> I <sub>3</sub> N <sub>3</sub> O <sub>9</sub>	[1]
Molecular Weight	826.17 g/mol	[1]
Physical State	Solid	[2]
Occupational Exposure Limit (OEL)	No specific TLV established. As a guideline for a substance of low toxicity, ACGIH recommends that airborne concentrations be kept below 3 mg/m <sup>3</sup> (respirable particles) and 10 mg/m <sup>3</sup> (inhalable particles) for Particles (insoluble or poorly soluble) Not Otherwise Specified (PNOS).	[1]

## Experimental Protocols

While specific experimental protocols are dependent on the research application, the following standard operating procedure (SOP) provides a detailed methodology for the general handling of **lohexol-d5** in a laboratory setting.

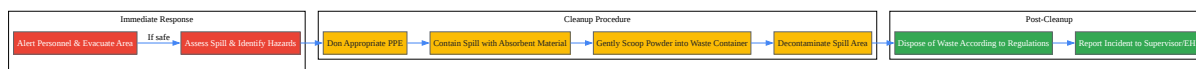
Standard Operating Procedure for Handling **lohexol-d5**:

- Preparation:

- Ensure the work area (e.g., chemical fume hood) is clean and uncluttered.
- Assemble all necessary equipment, including spatulas, weigh boats, and containers.
- Don the appropriate personal protective equipment (PPE) as outlined in the table above.
- Verify that an emergency eyewash station and safety shower are accessible.
- Weighing and Aliquoting:
  - Perform all weighing and aliquoting of the solid **lohexol-d5** within a chemical fume hood or a ventilated balance enclosure to minimize dust generation.
  - Use a clean spatula to carefully transfer the desired amount of the compound to a weigh boat.
  - Close the primary container immediately after dispensing.
  - If preparing a solution, slowly add the solid to the solvent to avoid splashing.
- Post-Handling:
  - Clean all equipment and the work surface with an appropriate solvent and then with soap and water.
  - Dispose of all contaminated materials, including gloves and weigh boats, in the designated hazardous waste container.
  - Wash hands thoroughly with soap and water after removing PPE.

## lohexol-d5 Spill Cleanup Workflow

The following diagram outlines the procedural steps for responding to a spill of **lohexol-d5** powder.



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Caption: Workflow for a solid chemical spill response.

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## References

- 1. osha.gov [osha.gov]
- 2. flinnsci.ca [flinnsci.ca]
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